

5-Bromo-5-Nitro-1,3-Dioxane molecular structure

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Compound of Interest

Compound Name: 5-Bromo-5-Nitro-1,3-Dioxane

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An In-depth Technical Guide to the Molecular Structure of **5-Bromo-5-Nitro-1,3-Dioxane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-5-nitro-1,3-dioxane, a substituted cyclic ether, is a compound of significant interest due to its potent antimicrobial properties. Commercially known as Bronidox, it finds extensive application as a preservative in cosmetics and various industrial formulations.^{[1][2]} Its efficacy against a broad spectrum of bacteria and fungi stems from its unique molecular structure. This technical guide provides a comprehensive overview of the molecular structure, synthesis, and physicochemical properties of **5-Bromo-5-nitro-1,3-dioxane**, tailored for professionals in research and drug development.

Molecular Structure and Physicochemical Properties

The molecular structure of **5-Bromo-5-nitro-1,3-dioxane** is characterized by a dioxane ring substituted at the 5-position with both a bromine atom and a nitro group. This unique arrangement of functional groups is pivotal to its chemical reactivity and biological activity.

Table 1: Chemical and Physical Properties of **5-Bromo-5-Nitro-1,3-Dioxane**

Property	Value	Reference(s)
Chemical Formula	C ₄ H ₆ BrNO ₄	[3]
Molecular Weight	211.999 g/mol	[3]
CAS Number	30007-47-7	[3]
Appearance	White crystalline powder	[1]
Melting Point	58-60 °C	[1]
Boiling Point	113-116 °C at 13 Torr (with decomposition)	[1]
Solubility	Water (20°C): 0.46% Water (50°C): 1.70% Ethanol: >25% Isopropanol: >10% 1,2-Propylene Glycol: >10% Chloroform: >50%	[1]
Synonyms	Bronidox, 5-Bromo-5-nitro-m-dioxane	[3]

Synthesis

5-Bromo-5-nitro-1,3-dioxane is synthesized via the acetalization of 2-bromo-2-nitro-1,3-propanediol with paraformaldehyde. The reaction is typically catalyzed by an acid.[1][4]

Experimental Protocol

The following protocol is based on established synthesis procedures.[5]

Materials:

- 2-bromo-2-nitro-propanediol-1,3
- Paraformaldehyde
- Polyphosphoric acid

- Methylene chloride
- 5% Sodium hydrogen carbonate solution
- Benzene

Procedure (Example 1):

- A mixture of 202 g (1.01 mol) of 2-bromo-2-nitro-propanediol-1,3, 33 g (1.1 mol, calculated as formaldehyde) of paraformaldehyde, and 200 ml of benzene are heated to boiling in a flask equipped with a water separator.
- A few drops of concentrated sulfuric acid are added as a catalyst.
- The mixture is refluxed until no more water separates.
- The benzene is distilled off.
- The residue is washed several times with a dilute 5% sodium hydrogen carbonate solution and then with water.
- The resulting oil is purified by steam distillation to yield **5-bromo-5-nitro-1,3-dioxane**.

Procedure (Example 2 - Solvent-Free):

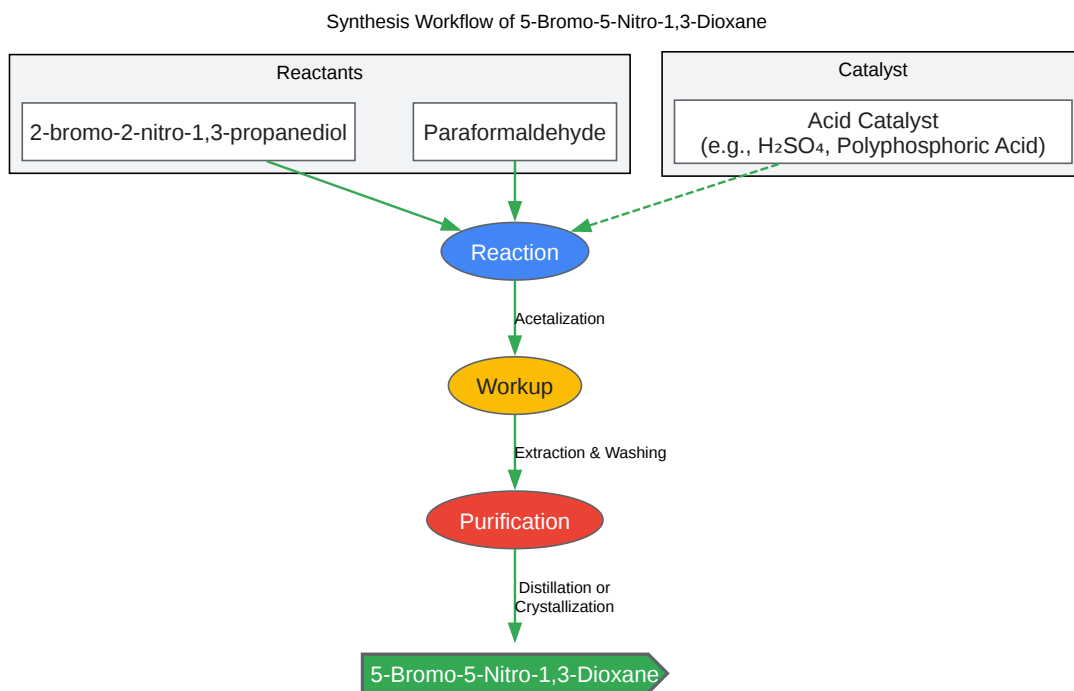
- A mixture of 20.2 g (0.101 mol) of 2-bromo-2-nitro-propanediol-1,3, 3 g (0.1 mol, calculated as formaldehyde) of paraformaldehyde, and 5 g of polyphosphoric acid are heated for 2 hours at 90°C and 0.05 mm Hg in a sublimation apparatus.
- Colorless crystals of **5-bromo-5-nitro-1,3-dioxane** separate on the cooling finger.

Procedure (Example 3):

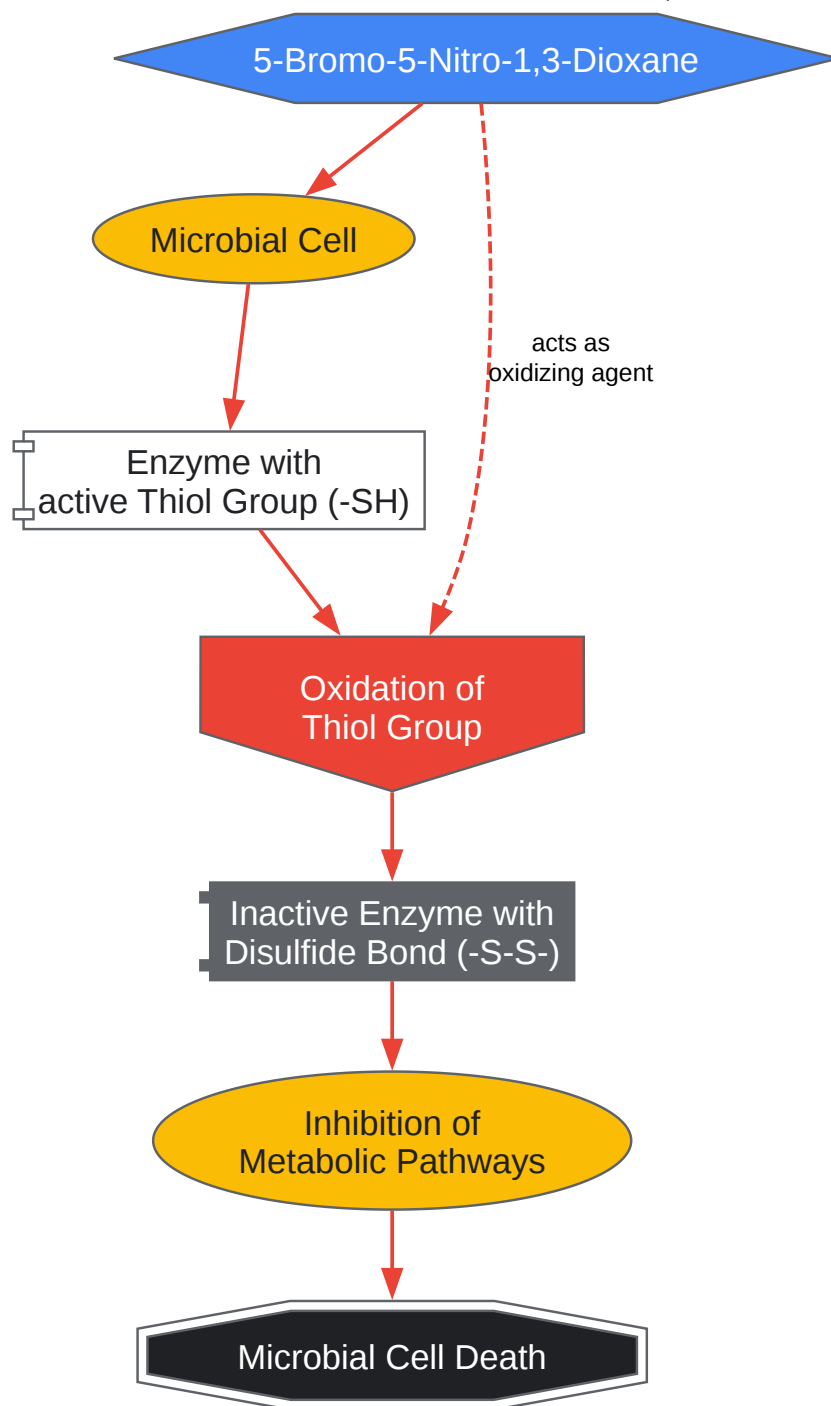
- A mixture of 202 g (1.01 mol) of 2-bromo-2-nitro-propane-diol-1,3 and 30 g (1 mol, calculated as formaldehyde) of paraformaldehyde are mixed with 50 g of polyphosphoric acid.
- The mixture is kept at 90°C for 2 hours with stirring.

- The cooled batch is extracted three times with 150 ml aliquots of methylene chloride.
- The combined organic extracts are washed twice with 100 ml of 5% sodium hydrogen carbonate solution and then twice with 100 ml of water.
- The solvent is distilled off to yield the product.

Synthesis Workflow



Antimicrobial Mechanism of 5-Bromo-5-Nitro-1,3-Dioxane

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References

- 1. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 2. 5-BROMO-5-NITRO-1,3-DIOXANE - Ataman Kimya [atamanchemicals.com]
- 3. 1,3-Dioxane, 5-bromo-5-nitro- [webbook.nist.gov]
- 4. DE19739192A1 - Production of 5-bromo-5-nitro-1,3-dioxane - Google Patents [patents.google.com]
- 5. US3772443A - 5-bromo-5-nitro-1,3-dioxane, process and antimicrobial compositions - Google Patents [patents.google.com]
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